

Optimizing procaine dosage for specific nerve fiber blockade

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Compound of Interest

Compound Name: Procaine

Cat. No.: B000135

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Technical Support Center: Procaine Nerve Fiber Blockade

This guide provides troubleshooting advice and frequently asked questions for researchers, scientists, and drug development professionals working to optimize **procaine** dosage for specific nerve fiber blockade experiments.

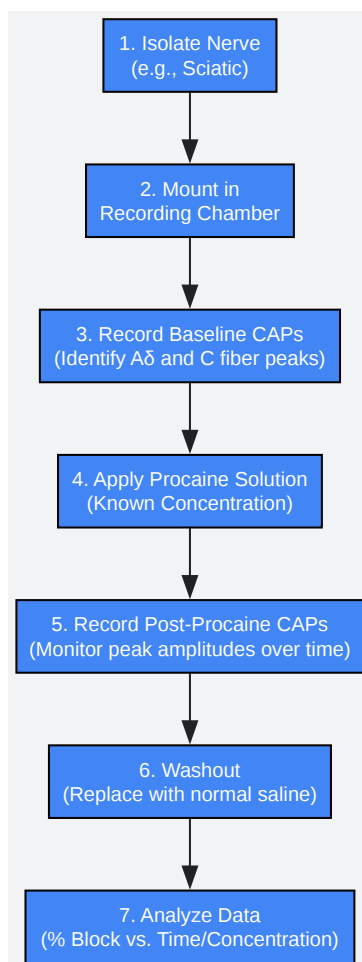
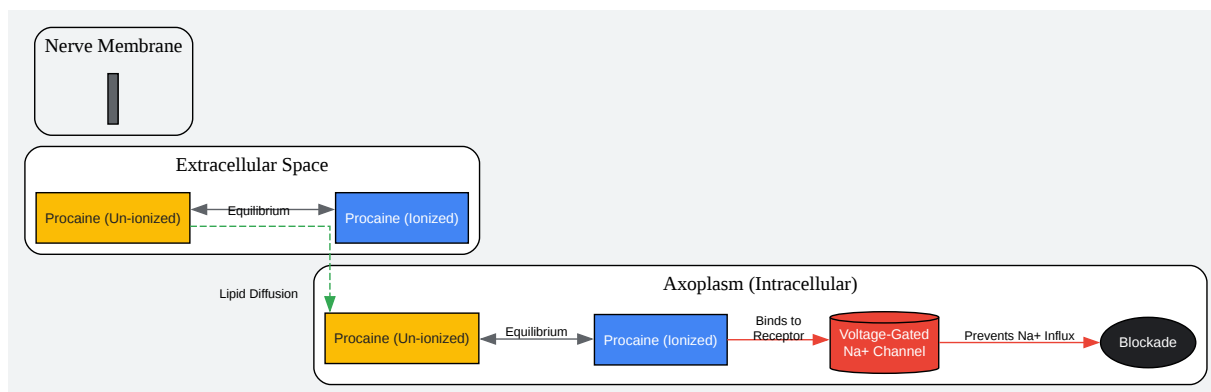
Frequently Asked Questions (FAQs)

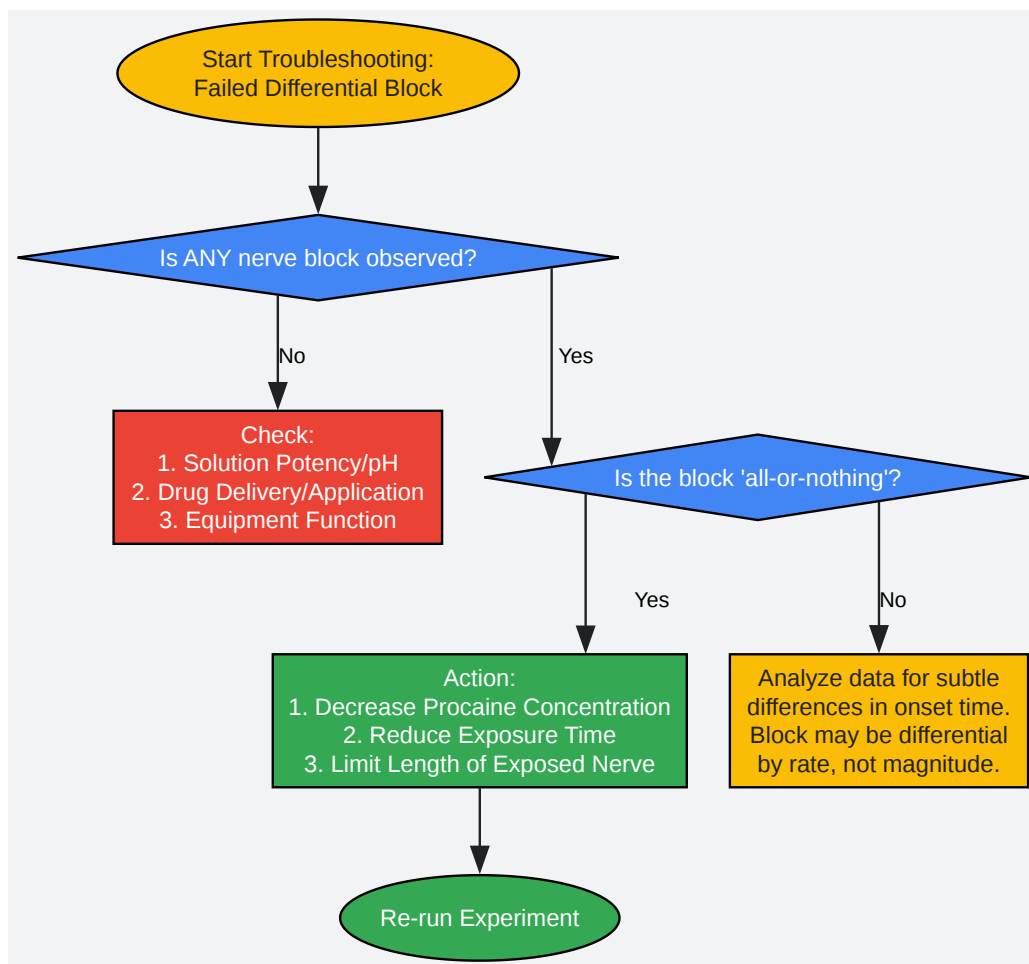
Q1: What is the fundamental mechanism by which **procaine** blocks nerve conduction?

A1: **Procaine** is an amino ester local anesthetic that functions by blocking voltage-gated sodium channels within the nerve cell membrane.^{[1][2]} The mechanism involves several steps:

- **Penetration:** As a weak base, **procaine** exists in both non-ionized and ionized forms. The lipid-soluble, non-ionized form penetrates the lipid-rich nerve membrane (epineurium and neural membranes) to enter the neuron's cytoplasm (axoplasm).^{[2][3]}
- **Ionization:** Once inside the more acidic axoplasm, the equilibrium shifts, and **procaine** reverts to its ionized, water-soluble form.^[3]
- **Channel Blockade:** The ionized form of **procaine** binds to a specific receptor site within the voltage-gated sodium channel.^[4]

- Inhibition of Action Potential: This binding blocks the influx of sodium ions that is necessary for membrane depolarization. By preventing depolarization, **procaine** inhibits the generation and propagation of action potentials along the nerve fiber, resulting in a reversible loss of sensation.^{[4][5]}





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